teratogenic potential of 2-propyl-2,4-pentadienoic acid

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Compound of Interest

Compound Name:	*2-Propyl-2,4-pentadienoic acid*
CAS No.:	*72010-18-5*
Cat. No.:	*B021997*

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The Paradox of (E)-**2-Propyl-2,4-Pentadienoic Acid**: Hepatotoxic Potency vs. Teratogenic Profile

Executive Summary

In the pharmacological development of antiepileptic drugs (AEDs), Valproic Acid (VPA) remains a "gold standard" for efficacy but a "black box" for safety. Among its complex metabolic cascade, (E)-**2-propyl-2,4-pentadienoic acid** (also known as (E)-2,4-diene-VPA) occupies a unique and paradoxical niche.

While the parent compound (VPA) is a potent teratogen causing neural tube defects (NTDs), this specific diene metabolite is not the primary driver of teratogenicity. Instead, it is a highly reactive electrophile responsible for VPA's idiosyncratic hepatotoxicity. This guide dissects the distinct toxicological profiles of the 2,4-diene, providing a mechanistic roadmap for researchers to distinguish between developmental toxicity (teratogenicity) and metabolic toxicity (hepatotoxicity).

Chemical Identity & Metabolic Origin

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(E)-**2-propyl-2,4-pentadienoic acid** is a terminal metabolite generated through a two-step bioactivation pathway involving both microsomal and mitochondrial enzymes.

- IUPAC Name: (2E)-2-propylpenta-2,4-dienoic acid
- Common Name: (E)-2,4-diene-VPA[1]
- Molecular Formula:

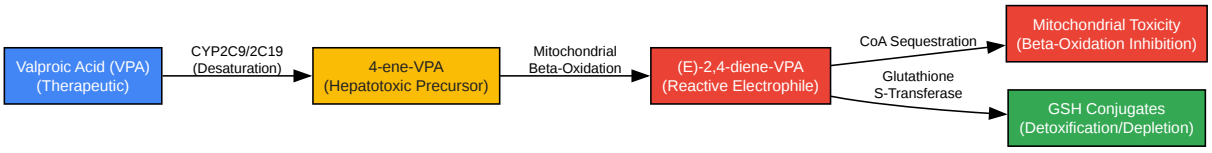
  [2][3]
- Key Structural Feature: Conjugated diene system acting as a Michael acceptor.

Metabolic Pathway

The formation of the 2,4-diene is a "toxicification" event. VPA undergoes desaturation by Cytochrome P450 enzymes (CYP2C9, CYP2C19) to form the olefin 2-propyl-4-pentenoic acid (4-ene-VPA). This intermediate enters the mitochondria, where

-oxidation enzymes convert it into the conjugated (E)-2,4-diene-VPA.

Figure 1: Bioactivation Pathway of Valproic Acid (Visualizing the transition from therapeutic drug to reactive metabolite)



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The Teratogenicity Question: A Comparative Analysis

Contrary to the parent compound, (E)-2,4-diene-VPA exhibits low teratogenic potential. This distinction is critical for Structure-Activity Relationship (SAR) studies.

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Mechanistic Divergence

- VPA (Parent): Teratogenicity is driven by Histone Deacetylase (HDAC) inhibition. VPA acts as a direct HDAC inhibitor, altering gene expression (e.g., Wnt signaling, Hoxa1) required for neural tube closure.
- 2,4-Diene-VPA (Metabolite): Due to its structural rigidity and high reactivity, it is a poor HDAC inhibitor. Furthermore, its rapid conjugation with Glutathione (GSH) limits its distribution to the embryo in sufficient concentrations to disrupt neurulation.

Comparative Toxicity Data

Compound	Primary Toxicity	Teratogenic Potency (Mouse Model)	Mechanism of Action
Valproic Acid (VPA)	Teratogenicity	High (Exencephaly, Spina Bifida)	HDAC Inhibition, Folate Antagonism
(S)-4-yn-VPA	Teratogenicity	Very High (Potent Analog)	Stereoselective HDAC Inhibition
4-ene-VPA	Hepatotoxicity	Moderate	Precursor to diene; Induces steatosis
(E)-2,4-diene-VPA	Hepatotoxicity	Low / Negligible	Mitochondrial inhibition, GSH depletion

> *Scientific Insight: The "safe" profile of the diene regarding birth defects does not make it a safe drug candidate. Its ability to induce microvesicular steatosis (liver damage) makes it a "structural alert" in drug design.*

Hepatotoxicity: The Core Hazard

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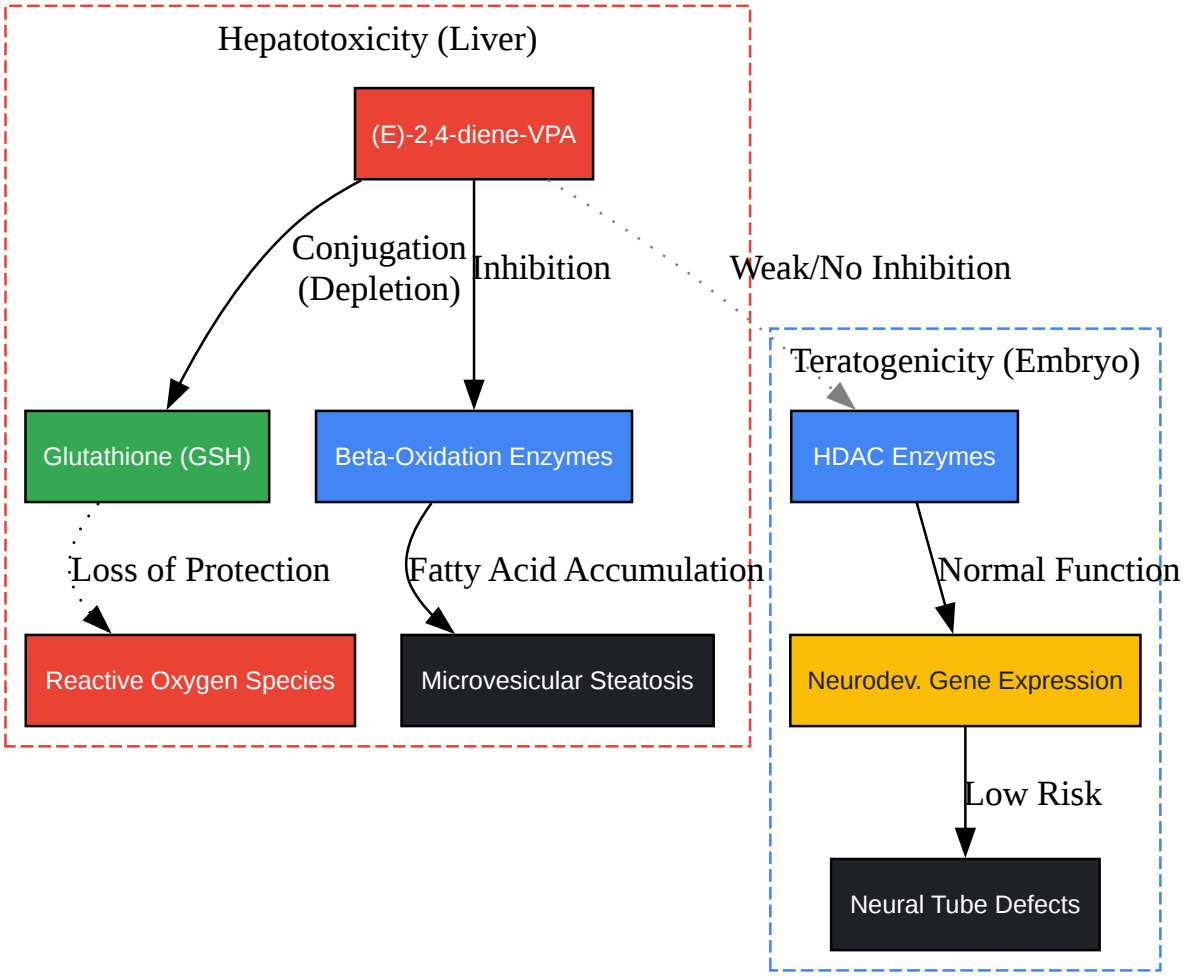
The true danger of (E)-2,4-diene-VPA lies in its electrophilic nature. It acts as a "suicide substrate" for mitochondrial enzymes.

- GSH Depletion: The diene reacts spontaneously and enzymatically with Glutathione. This depletion leaves the hepatocyte vulnerable to oxidative stress (ROS).
- CoA Sequestration: The metabolite forms a CoA ester that inhibits the Trifunctional Protein (TFP) of the

  -oxidation complex. This leads to an accumulation of toxic long-chain fatty acids and inhibits ATP production.
- Steatosis: The metabolic blockade results in the accumulation of triglycerides in the liver (microvesicular steatosis), a hallmark of VPA-induced liver failure.

Figure 2: Mechanism of Hepatotoxicity vs. Teratogenicity

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Experimental Protocols

Since (E)-2,4-diene-VPA is chemically unstable and difficult to store, in situ generation or immediate use after synthesis is recommended for toxicological assays.

Protocol A: In Situ Generation (Sandwich-Cultured Hepatocytes)

Best for assessing metabolic toxicity.

- Cell Model: Freshly isolated Rat Hepatocytes cultured in a collagen sandwich configuration.

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- Induction: Pre-treat cells with Phenobarbital (PB) (1 mM for 3 days) to induce CYP enzymes, enhancing the conversion of VPA precursors to the diene.
- Dosing: Treat cells with 4-ene-VPA (100–500 µM).
  - Note: Direct dosing with 4-ene-VPA yields higher intracellular concentrations of the 2,4-diene than dosing with VPA itself.
- Endpoint Detection:
  - GSH Levels: Measure total cellular glutathione using HPLC-fluorescence detection (monobromobimane derivatization).
  - Mitochondrial Function: JC-1 assay for membrane potential loss.

Protocol B: Detection of GSH Conjugates (LC-MS/MS)

Best for validating the presence of the reactive metabolite.

- Sample Prep: Collect bile or cell lysate from treated subjects.
- Extraction: Solid Phase Extraction (SPE) using C18 cartridges. Elute with Methanol.
- LC-MS/MS Parameters:
  - Column: C18 Reverse Phase (e.g., 150 x 2.1 mm, 3 µm).
  - Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
  - Transition: Monitor for the GSH-diene conjugate (Neutral loss of 129 Da or specific transitions for 5-GS-3-ene-VPA).
  - Target Mass: Look for

    corresponding to the conjugate (approx. m/z 448 for the mono-conjugate).

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